

# Commercial production of o-sec-butylphenol

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## Compound of Interest

Compound Name: 2-sec-Butylphenol

Cat. No.: B1202637

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## Core Synthesis Route: Phenol Alkylation

The industrial synthesis of o-sec-butylphenol is predominantly achieved through the Friedel-Crafts alkylation of phenol with butene. This electrophilic substitution reaction is typically catalyzed by an aluminum-based catalyst, most commonly aluminum phenoxide, to ensure high selectivity for the ortho-position.

## Reaction Mechanism

The reaction proceeds through the formation of a carbocation from butene under the influence of the Lewis acid catalyst. This carbocation then attacks the electron-rich phenol ring. The hydroxyl group of phenol directs the substitution primarily to the ortho and para positions. By carefully controlling reaction conditions, the formation of the desired ortho-isomer can be maximized.

## Experimental Protocols

This section details the key experimental procedures for the commercial production of o-sec-butylphenol, from catalyst preparation to the final purification of the product.

### Catalyst Preparation: Aluminum Phenoxide

Aluminum phenoxide is a highly effective catalyst for the ortho-alkylation of phenol. It can be prepared in situ or in a separate step.

Protocol for In-Situ Preparation:

- Reactants: Phenol and granular aluminum or an aluminum alkyl such as triethyl aluminum.
- Procedure:
  - Charge a reaction vessel with phenol.
  - Add granular aluminum to the phenol.
  - Heat the mixture to approximately 180°C under a nitrogen atmosphere to initiate the reaction and form aluminum phenoxide.
  - Alternatively, for a more reactive approach, triethyl aluminum can be added to phenol at a lower temperature, which will also form aluminum phenoxide.
- Safety Precautions: The reaction to form aluminum phenoxide can be vigorous. Proper temperature control and an inert atmosphere are crucial to prevent side reactions and ensure safety.

## Alkylation of Phenol with Butene

### Materials:

- Phenol
- Mixed butenes (including 1-butene, cis-2-butene, and trans-2-butene) or purified butene isomers
- Aluminum phenoxide catalyst

### Equipment:

- High-pressure reactor equipped with a stirrer, thermometer, and pressure gauge.

### Procedure:

- Charge the reactor with phenol and the prepared aluminum phenoxide catalyst.
- Pressurize the reactor with nitrogen and then heat the mixture to the desired reaction temperature, typically in the range of 120°C to 280°C.

- Introduce the butene feedstock into the reactor. The molar ratio of phenol to mixed butenes is generally maintained between 1:0.2 and 1:0.6.
- Maintain the reaction under pressure, typically between 1.0 and 1.8 MPa.
- The reaction is carried out for a period ranging from 1 to 5.5 hours.
- Upon completion, the reaction mixture contains o-sec-butylphenol, p-sec-butylphenol, di-sec-butylphenols, unreacted phenol, and the catalyst.

## Product Separation and Purification

The product mixture is separated and purified primarily through vacuum distillation.

Protocol for Purification:

- **Catalyst Removal:** The catalyst is typically hydrolyzed by adding a dilute aqueous acid solution to the cooled reaction mixture. The resulting mixture is then washed with water until neutral.
- **Vacuum Distillation:** The organic layer is subjected to fractional distillation under reduced pressure.
  - **Step 1: Phenol Recovery:** Unreacted phenol is first distilled off and can be recycled back into the process.
  - **Step 2: o-sec-butylphenol Isolation:** The fraction containing o-sec-butylphenol is then collected. A purity of at least 97% can be achieved through careful rectification under vacuum.
  - **Higher Boiling Fractions:** The residue, containing di-sec-butylphenols and other high-boiling components, can be further processed or disposed of. In some processes, this residue undergoes destructive distillation to recover any remaining o-sec-butylphenol.

## Quantitative Data

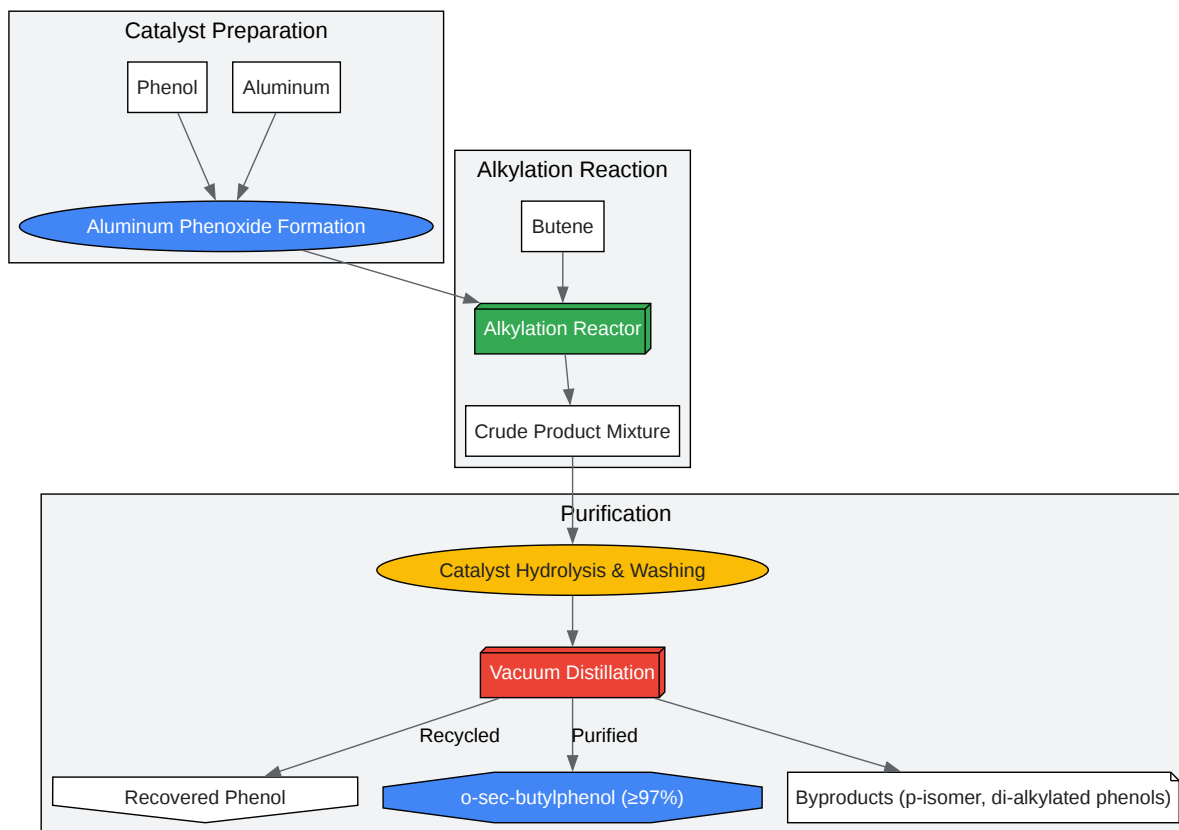
The following tables summarize key quantitative data extracted from various sources, providing a comparative overview of different process parameters and their outcomes.

Parameter	Value	Source
Catalyst	Aluminum Phenoxide	
Aluminum Compounds (general)		
Reactants	Phenol, Butene-2	
Phenol, Mixed Butenes		
Phenol:Butene Mole Ratio	1 : 0.50 - 0.85	
1 : 0.2 - 0.6		
Reaction Temperature	180 - 255 °C	
120 - 280 °C		
Reaction Pressure	1.0 - 1.8 MPa	
Reaction Time	> 0.5 hours	
1 - 5.5 hours		
Yield of o-sec-butylphenol	> 65%	
Total Recovery of o-sec-butylphenol	> 85%	
Product Purity	≥ 97%	

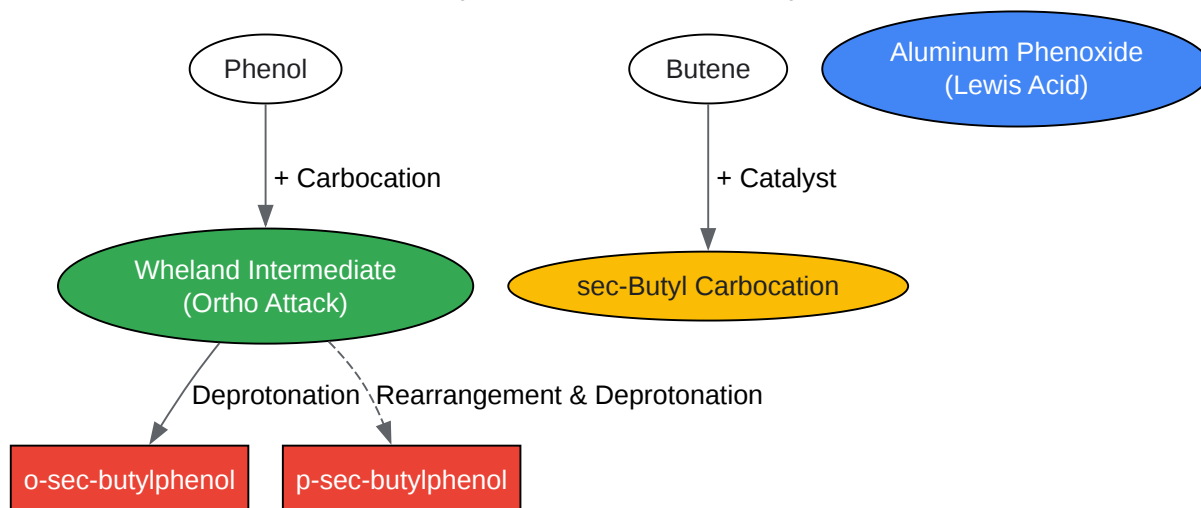
## Visualizations

## Signaling Pathways and Workflows

## Commercial Production Workflow for o-sec-butylphenol



## Alkylation Reaction Pathway



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